

Comparative Transcriptomics of Netrin-1 Signaling: A Guide for Researchers

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Compound of Interest

Compound Name: *netrin-1*

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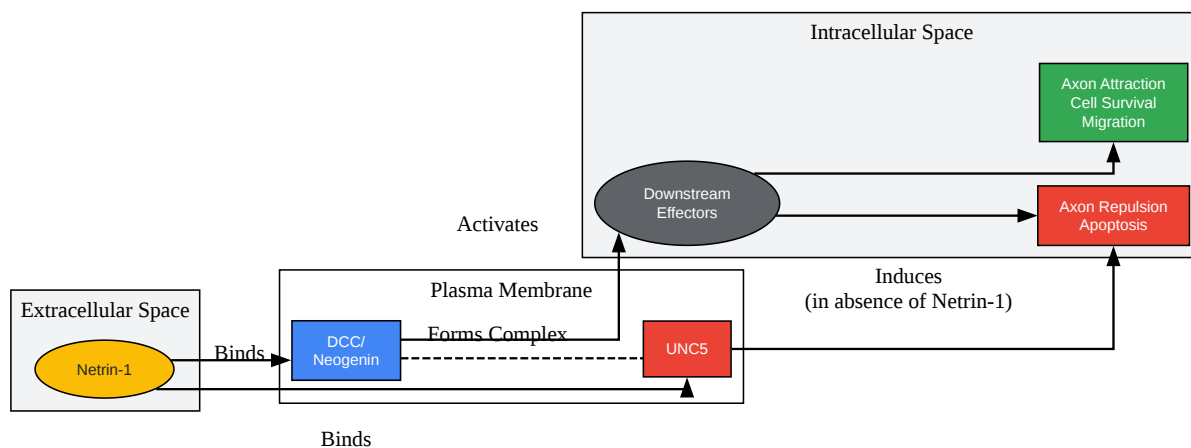
This guide provides a comparative overview of the transcriptomic landscapes of cells with and without active **Netrin-1** signaling. **Netrin-1** is a secreted protein crucial for a multitude of cellular processes, including axon guidance, cell migration, survival, and angiogenesis.^[1] Understanding the gene expression changes orchestrated by **Netrin-1** is paramount for elucidating its role in development, disease, and as a potential therapeutic target.

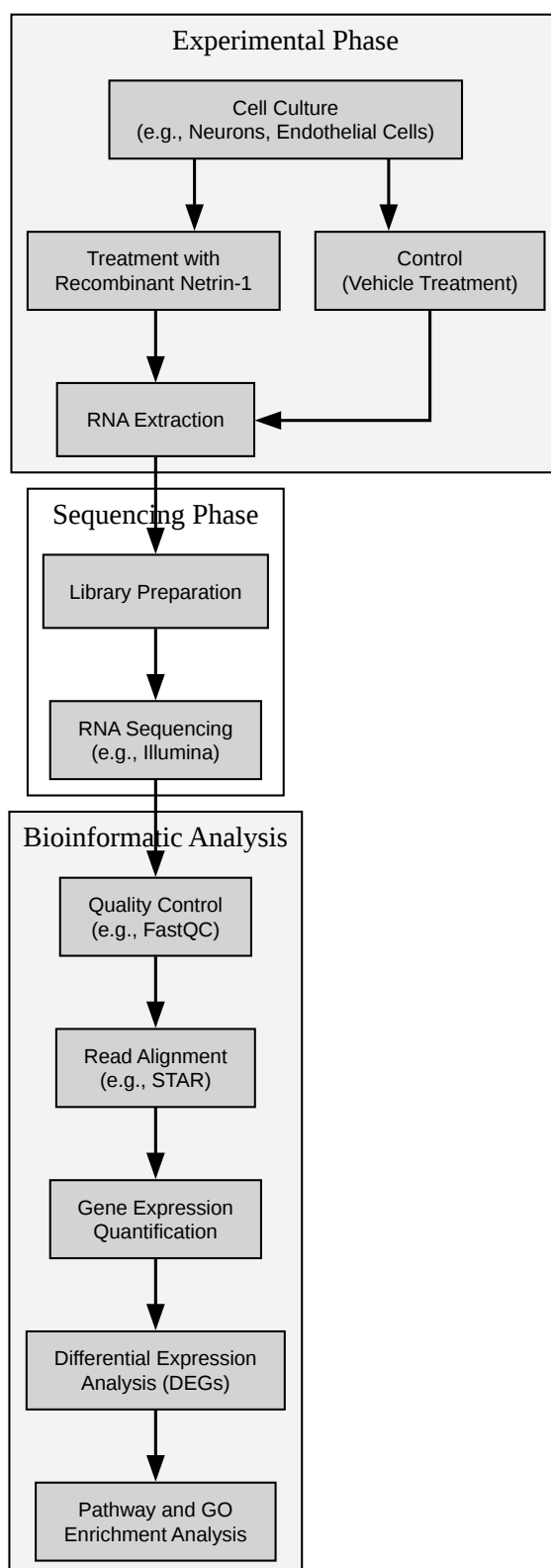
Netrin-1 Signaling Pathways

Netrin-1 exerts its effects by binding to a variety of cell surface receptors, primarily from the Deleted in Colorectal Carcinoma (DCC) and Uncoordinated-5 (UNC5) families. The cellular response to **Netrin-1**—attraction versus repulsion or survival versus apoptosis—is largely determined by the specific receptor or receptor complex engaged.

- **Attractive Signaling:** When **Netrin-1** binds to DCC or Neogenin, it typically initiates signaling cascades that promote cell survival and attraction. This can involve the activation of Src family kinases and the rearrangement of the cytoskeleton.^{[2][3]}
- **Repulsive Signaling:** In the presence of UNC5 co-receptors, **Netrin-1** binding to DCC can trigger a repulsive response. Furthermore, in the absence of its ligand, **Netrin-1**, UNC5 receptors can induce apoptosis.^{[2][4]}

Below is a diagram illustrating the core **Netrin-1** signaling pathways.





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